

PhiKan 083 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *PhiKan 083 hydrochloride*

Cat. No.: *B2683578*

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Technical Support Center: PhiKan 083 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **PhiKan 083 hydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **PhiKan 083 hydrochloride**?

A1: Solid **PhiKan 083 hydrochloride** should be stored at 4°C in a tightly sealed container, protected from moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: How should I store solutions of **PhiKan 083 hydrochloride**?

A2: The appropriate storage conditions for **PhiKan 083 hydrochloride** solutions depend on the solvent and desired storage duration. For stock solutions, it is recommended to aliquot and store them to avoid repeated freeze-thaw cycles.[\[3\]](#)

- In solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)[\[3\]](#) These solutions should also be sealed and kept away from moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q3: What solvents can I use to dissolve **PhiKan 083 hydrochloride**?

A3: **PhiKan 083 hydrochloride** is soluble in the following solvents:

- DMSO: Soluble up to 62.5 mg/mL (227.45 mM).[1][2][3] It is recommended to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[2][3] Warming to 60°C and ultrasonication may be required to fully dissolve the compound.[1][2][3]
- Water: Soluble up to 2 mg/mL (7.28 mM).[2][3][4] Ultrasonication and warming are needed for dissolution.[2][3] If using water to prepare a stock solution, it should be diluted to the working concentration and sterilized by filtration through a 0.22 µm filter before use.[2][3]
- Ethanol: Soluble up to 100 mg/mL (419.59 mM) with the need for ultrasonication.[5]

Q4: What is the primary mechanism of action for PhiKan 083?

A4: PhiKan 083 is a carbazole derivative that acts as a stabilizing agent for the p53 protein, particularly the Y220C mutant.[1][2] It binds to a surface cavity on the mutant p53, slowing its thermal denaturation and aiming to restore its tumor-suppressive function, which can lead to apoptosis.[1][6]

Data Summary

Storage Conditions

Form	Temperature	Duration	Additional Notes
Solid	4°C	Long-term	Sealed storage, away from moisture.[1][2][3]
In Solvent	-20°C	1 month	Sealed storage, away from moisture.[1][2][3]
-80°C	6 months	Sealed storage, away from moisture.[1][2][3]	

Solubility

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Dissolution Method
DMSO	62.5	227.45	Ultrasonic, warming, heat to 60°C.[1][2][3]
Water	2	7.28	Ultrasonic and warming.[2][3][4]
Ethanol	100	419.59	Ultrasonic.[5]

Troubleshooting Guide

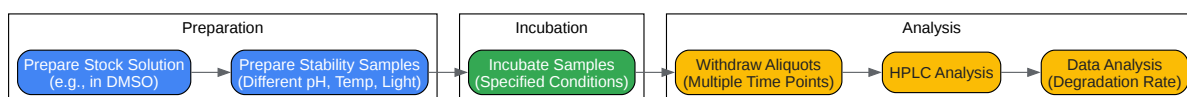
Issue	Possible Cause	Recommended Solution
Compound Precipitation in Solution	- Solution is supersaturated.- Temperature fluctuations during storage.- Improper solvent was used.	- Gently warm the solution and sonicate to redissolve.- Prepare a fresh solution at a lower concentration.- Ensure the correct solvent and storage temperature are used.
Loss of Biological Activity	- Degradation due to improper storage.- Multiple freeze-thaw cycles.- Exposure to light or moisture.	- Use a fresh aliquot of the compound.- Prepare fresh solutions for each experiment.- Store the compound and solutions as recommended, protected from light and moisture.
Inconsistent Experimental Results	- Inaccurate solution concentration.- Degradation of the compound.- Variability in experimental conditions.	- Verify the concentration of your stock solution.- Use a fresh, properly stored sample of PhiKan 083 hydrochloride.- Standardize all experimental protocols.

Experimental Protocols & Visualizations

General Protocol for Assessing Compound Stability

A comprehensive assessment of **PhiKan 083 hydrochloride** stability can be performed using High-Performance Liquid Chromatography (HPLC). This protocol provides a general framework for such a study.

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **PhiKan 083 hydrochloride** in a suitable solvent (e.g., DMSO).
- **Preparation of Stability Samples:** Dilute the stock solution with various buffers to create samples at different pH values (e.g., pH 3, 5, 7, 9). Prepare additional samples to test for stability under light exposure and at different temperatures.
- **Incubation:** Store the prepared samples under the desired conditions (e.g., 4°C, room temperature, 40°C; protected from light or exposed to a light source).
- **Time-Point Analysis:** At specified time points (e.g., 0, 24, 48, 72 hours), withdraw an aliquot from each sample.
- **HPLC Analysis:** Analyze the aliquots by HPLC to determine the concentration of the remaining **PhiKan 083 hydrochloride**. A decrease in the peak area corresponding to the parent compound indicates degradation.
- **Data Analysis:** Plot the concentration of **PhiKan 083 hydrochloride** versus time for each condition to determine the degradation rate.

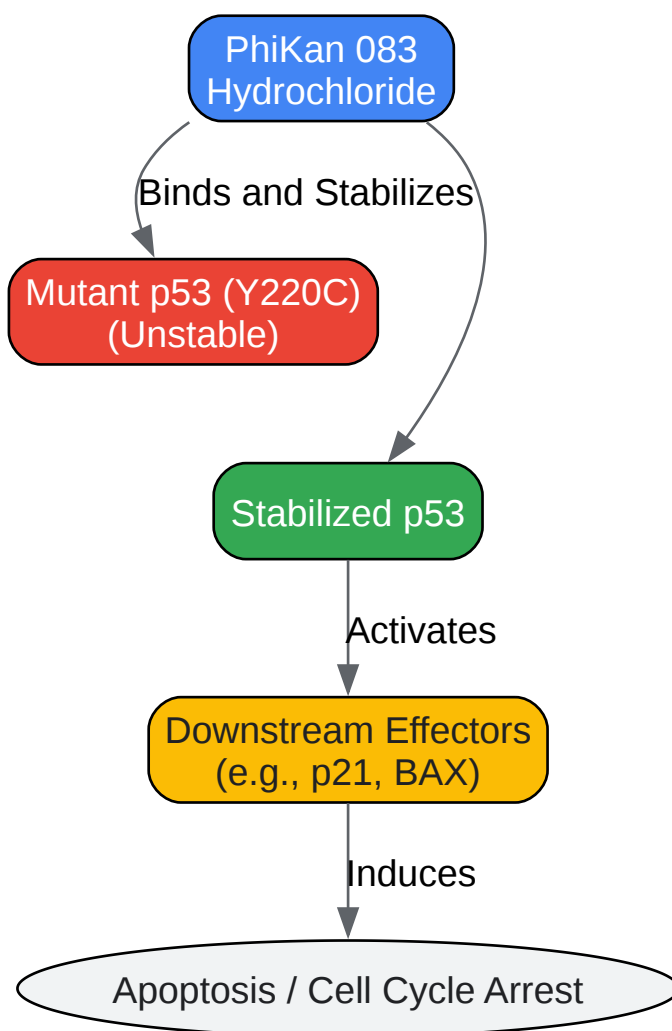


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Workflow for assessing the stability of **PhiKan 083 hydrochloride**.

Signaling Pathway

PhiKan 083 hydrochloride is designed to stabilize the p53 protein, particularly the Y220C mutant. A stable and functional p53 can then initiate downstream signaling pathways that lead to cell cycle arrest or apoptosis, thereby exerting its tumor-suppressive effects.

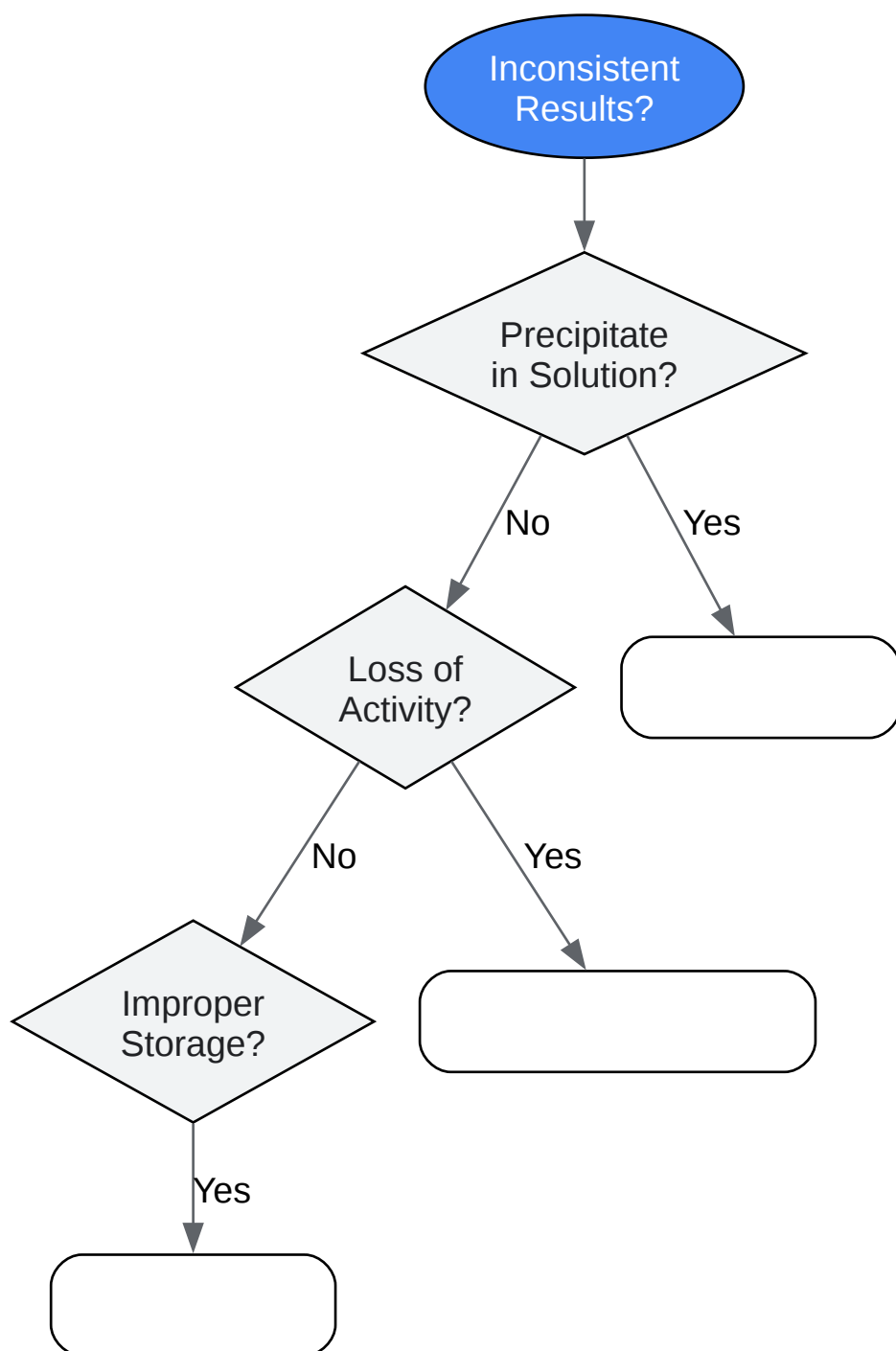


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Simplified signaling pathway for **PhiKan 083 hydrochloride**.

Troubleshooting Logic

This diagram illustrates a logical approach to troubleshooting common issues encountered when working with **PhiKan 083 hydrochloride**.



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A logical flow for troubleshooting experimental issues.

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